

Application Notes and Protocols: A Specific Immunoassay for 25,26-Dihydroxyvitamin D3

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Compound of Interest

Compound Name: 25,26-Dihydroxyvitamin D3

Cat. No.: B196359

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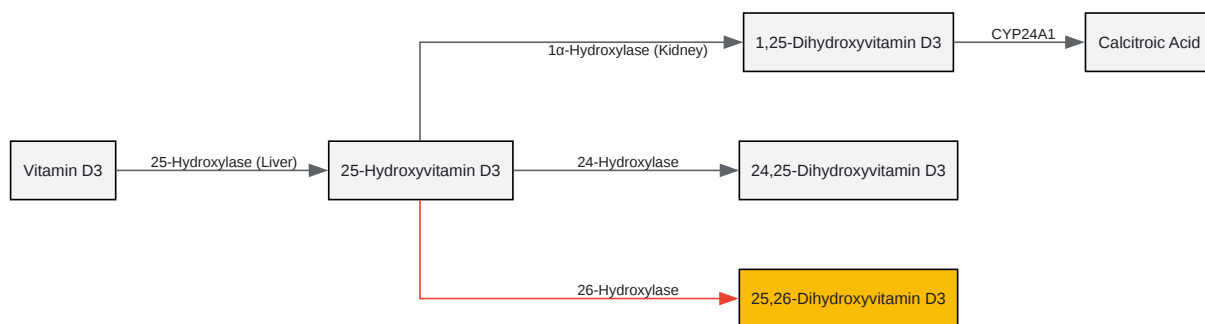
Introduction

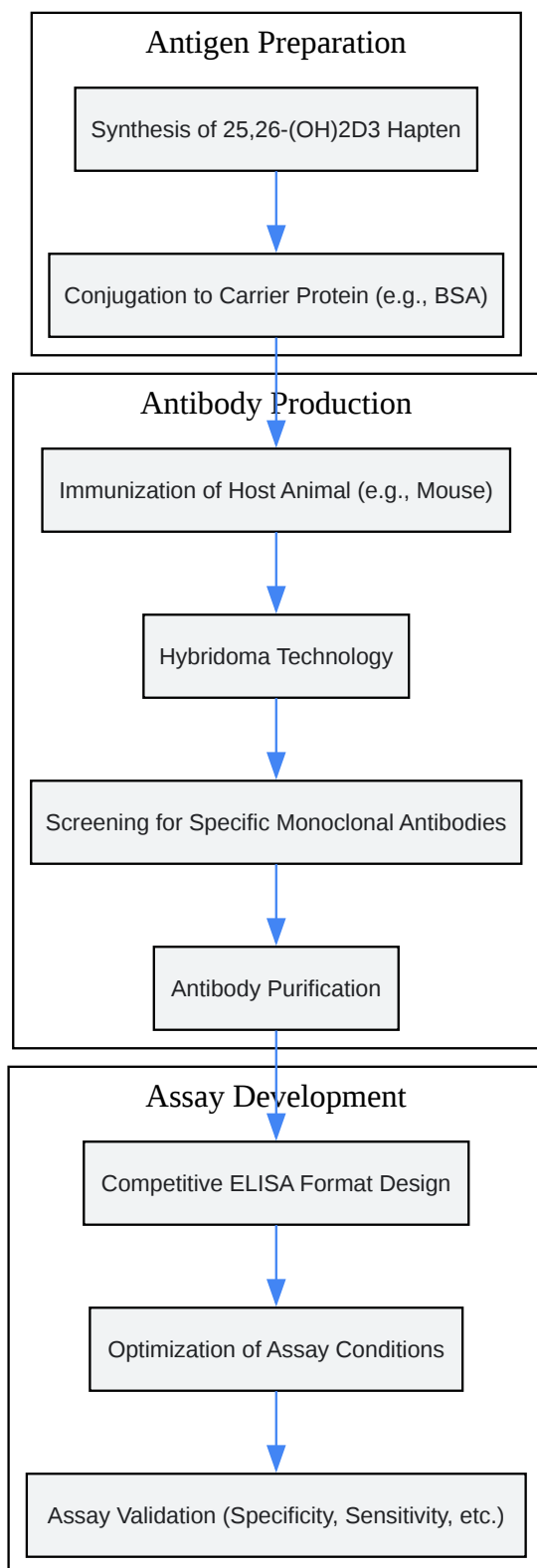
Vitamin D3 is a crucial prohormone primarily synthesized in the skin upon exposure to sunlight and also obtained from dietary sources. It undergoes a series of hydroxylation steps to become biologically active. The first hydroxylation occurs in the liver, converting vitamin D3 to 25-hydroxyvitamin D3 (25(OH)D3), the major circulating form and an indicator of vitamin D status. [1][2][3] A subsequent hydroxylation in the kidneys and other tissues, catalyzed by the enzyme 1 α -hydroxylase (CYP27B1), produces the hormonally active form, 1 α ,25-dihydroxyvitamin D3 (1,25(OH)2D3). [4]

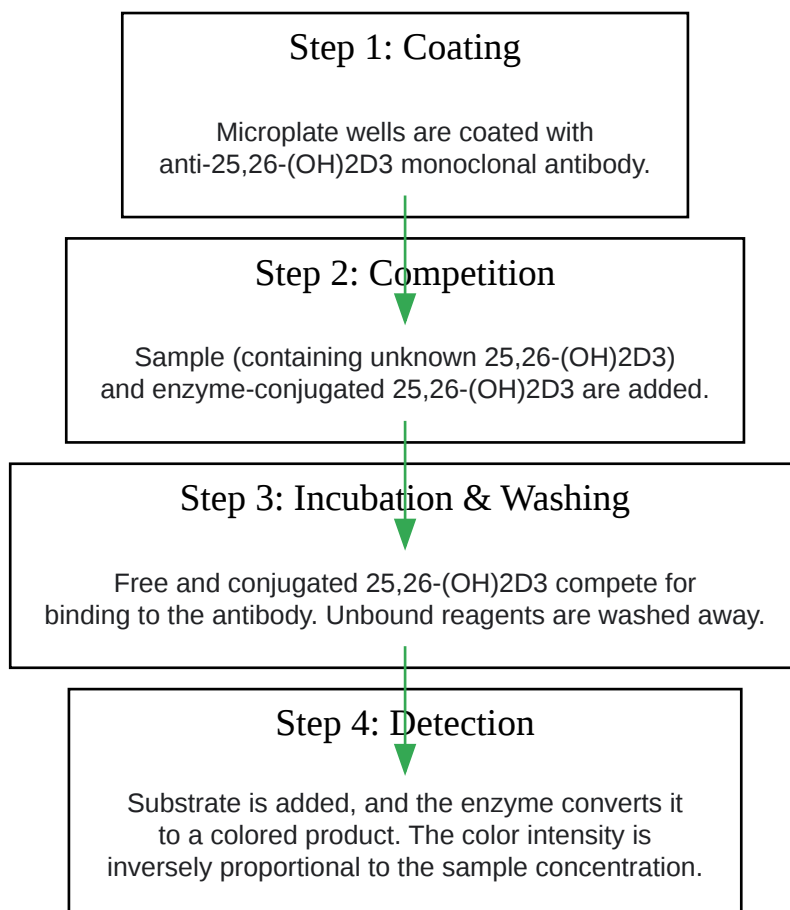
An alternative metabolic pathway involves the 24-hydroxylase enzyme (CYP24A1), which leads to the synthesis of other vitamin D metabolites, including 24,25-dihydroxyvitamin D3 and **25,26-dihydroxyvitamin D3**. The latter is a significant metabolite in the catabolic pathway of vitamin D. While its biological functions are not as extensively studied as those of 1,25(OH)2D3, emerging research suggests potential roles in calcium homeostasis and bone metabolism. Accurate measurement of **25,26-dihydroxyvitamin D3** is therefore essential for a comprehensive understanding of vitamin D metabolism and its physiological and pathological implications.

This document provides a detailed protocol for the development of a specific immunoassay for **25,26-dihydroxyvitamin D3**, from antigen synthesis to the final assay procedure.

Vitamin D3 Metabolic Pathway







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References

- 1. Anti-25-OH Vitamin D3 antibody [RM3] (ab219464) | Abcam [abcam.com]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Application Notes and Protocols: A Specific Immunoassay for 25,26-Dihydroxyvitamin D3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b196359#development-of-a-specific-immunoassay-for-25-26-dihydroxyvitamin-d3>]

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